

An In-depth Technical Guide to the Isotopic Purity Assessment of Ravuconazole-d4

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Compound of Interest

Compound Name: Ravuconazole-d4

Cat. No.: B12416285

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the methodologies used to assess the isotopic purity of **Ravuconazole-d4**, a deuterated analog of the broad-spectrum antifungal agent, Ravuconazole. This document is intended for professionals in pharmaceutical research and development who utilize isotopically labeled compounds as internal standards in bioanalytical assays, in metabolic studies, or for pharmacokinetic analyses.

Ravuconazole-d4 is a critical tool in drug development, primarily serving as an internal standard for the accurate quantification of Ravuconazole in biological matrices by isotope dilution mass spectrometry. The precision and reliability of such studies are fundamentally dependent on the isotopic purity of the labeled standard. This guide details the analytical techniques, experimental protocols, and data interpretation required to verify the isotopic enrichment and purity of **Ravuconazole-d4**.

Quantitative Data Summary

The isotopic purity of a deuterated standard is a critical quality attribute. It is defined by the extent of deuterium incorporation at the specified molecular positions. The following table summarizes representative quantitative data for a typical batch of **Ravuconazole-d4**, illustrating the expected outcomes of a thorough isotopic purity assessment.

Parameter	Value	Method of Determination
Compound Name	Ravuconazole-d4	-
Chemical Formula	C ₂₂ H ₁₃ D ₄ F ₂ N ₅ OS	-
Molecular Weight	441.49 g/mol	Mass Spectrometry
Deuterium Incorporation	≥ 98 atom % D	Mass Spectrometry
Isotopic Distribution		
d4	> 98%	High-Resolution Mass Spectrometry
d3	< 2%	High-Resolution Mass Spectrometry
d2	< 0.5%	High-Resolution Mass Spectrometry
d1	< 0.1%	High-Resolution Mass Spectrometry
d0 (unlabeled)	< 0.1%	High-Resolution Mass Spectrometry
Chemical Purity	> 99%	HPLC-UV

Note: The data presented in this table are illustrative and represent typical values for a high-quality standard. Researchers should always refer to the Certificate of Analysis provided by the supplier for lot-specific data.

Experimental Protocols

The determination of isotopic purity for **Ravuconazole-d4** primarily relies on two powerful analytical techniques: Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Isotopic Purity and Enrichment by High-Resolution Mass Spectrometry (HRMS)

High-resolution mass spectrometry is the definitive technique for determining the isotopic distribution and calculating the isotopic enrichment of **Ravuconazole-d4**. It allows for the separation and quantification of the different isotopologues (molecules with the same chemical formula but differing in their isotopic composition).

Methodology:

- **Sample Preparation:** A stock solution of **Ravuconazole-d4** is prepared in a suitable solvent, such as methanol or acetonitrile, at a concentration of approximately 1 mg/mL. This stock is further diluted to a working concentration of 1 µg/mL in the initial mobile phase conditions.
- **Instrumentation:** A high-resolution mass spectrometer, such as an Orbitrap or Time-of-Flight (TOF) instrument, coupled with a liquid chromatography (LC) system is utilized.
- **Chromatographic Separation:**
 - **Column:** A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.8 µm).
 - **Mobile Phase A:** 0.1% Formic acid in water.
 - **Mobile Phase B:** 0.1% Formic acid in acetonitrile.
 - **Gradient:** A suitable gradient is used to ensure the elution of **Ravuconazole-d4** as a sharp peak, free from any co-eluting impurities.
 - **Flow Rate:** 0.3 mL/min.
 - **Injection Volume:** 5 µL.
- **Mass Spectrometry:**
 - **Ionization Mode:** Positive Electrospray Ionization (ESI+).
 - **Scan Mode:** Full scan mode over a mass range that includes the molecular ion cluster of **Ravuconazole-d4** (e.g., m/z 400-500).
 - **Resolution:** > 60,000 FWHM.

- Data Acquisition: The mass spectrum corresponding to the chromatographic peak of **Ravuconazole-d4** is extracted.
- Data Analysis: The relative intensities of the peaks corresponding to the unlabeled (d0), partially deuterated (d1, d2, d3), and fully deuterated (d4) forms of Ravuconazole are measured. The isotopic enrichment is calculated using the following formula:

$$\text{Enrichment (\%)} = [\Sigma (\text{Intensity of deuterated species})] / [\Sigma (\text{Intensity of all isotopic species})] \times 100$$

Confirmation of Deuteration Site by Nuclear Magnetic Resonance (NMR) Spectroscopy

While mass spectrometry quantifies the degree of deuteration, NMR spectroscopy is employed to confirm the location of the deuterium atoms within the molecular structure.

Methodology:

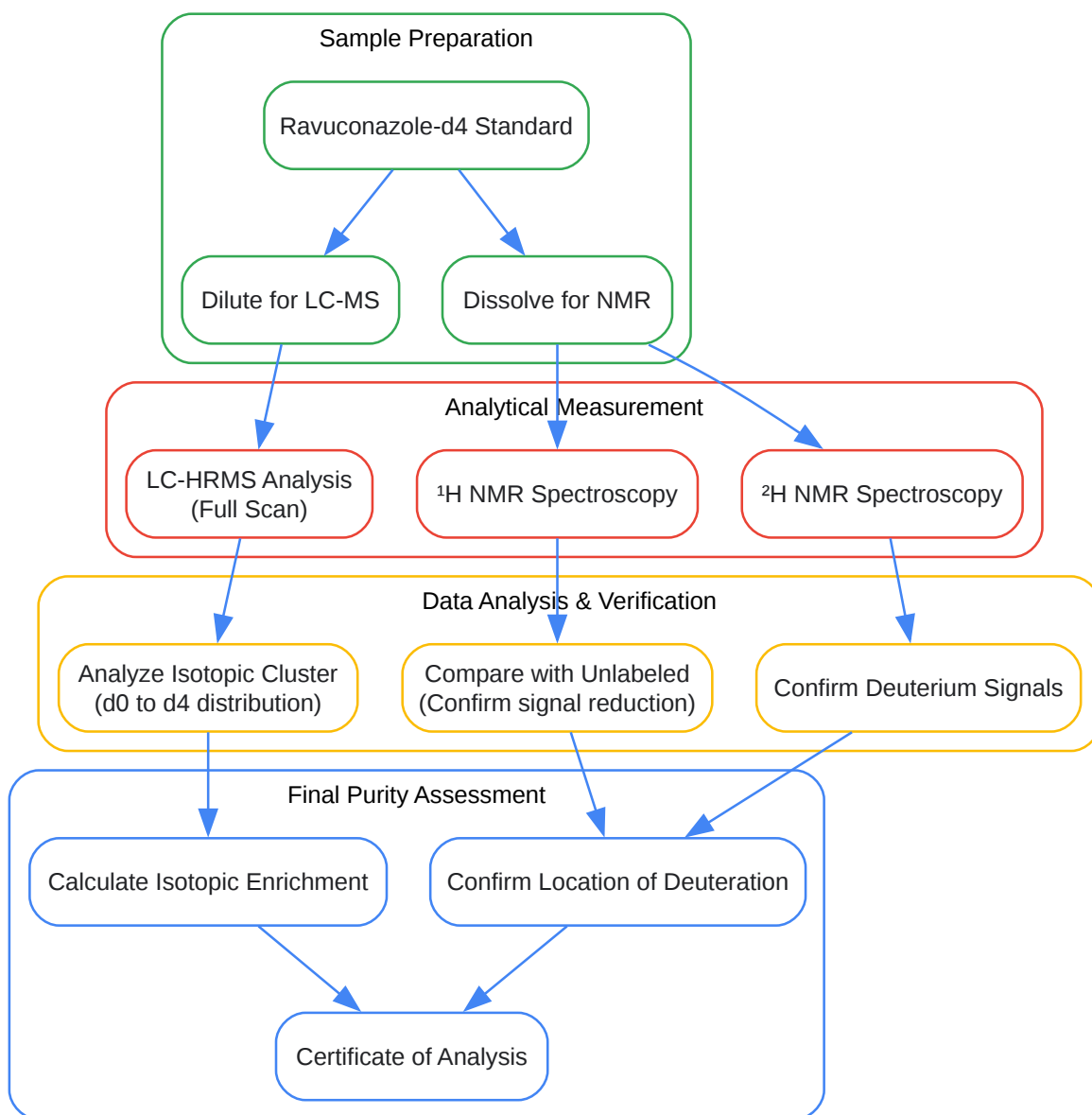
- Sample Preparation: A sufficient amount of **Ravuconazole-d4** (typically 5-10 mg) is dissolved in a deuterated NMR solvent (e.g., Chloroform-d, CDCl₃, or Dimethyl sulfoxide-d₆, DMSO-d₆).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- ¹H NMR (Proton NMR):
 - Data Acquisition: A standard ¹H NMR spectrum is acquired.
 - Analysis: The spectrum is compared to that of an unlabeled Ravuconazole standard. The signals corresponding to the protons at the sites of deuteration should be significantly diminished or absent in the ¹H NMR spectrum of **Ravuconazole-d4**. The integration of any residual proton signals at these positions can provide a semi-quantitative measure of isotopic purity.
- ²H NMR (Deuterium NMR):
 - Data Acquisition: A ²H NMR spectrum is acquired.

- Analysis: The spectrum should show signals at the chemical shifts corresponding to the positions of deuterium incorporation. This provides direct evidence of the location of the deuterium labels.

Visualizations

Experimental Workflow for Isotopic Purity Assessment

The following diagram illustrates the logical workflow for the comprehensive assessment of **Ravuconazole-d4** isotopic purity, from sample reception to final data analysis.



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Caption: Workflow for **Ravuconazole-d4** isotopic purity assessment.

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